

# Personal protective equipment for handling 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

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## Compound of Interest

Compound Name: 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

Cat. No.: B1272926

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## Essential Safety and Handling Guide for 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

Disclaimer: No specific Safety Data Sheet (SDS) for **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** was located. The following information is synthesized from data for structurally similar compounds, including 1-(1-Bromoethyl)-3,5-bis(trifluoromethyl)benzene and 1-(Bromomethyl)-3-(trifluoromethyl)benzene. This guide should be used with caution and supplemented with a thorough risk assessment by qualified personnel before handling the specified chemical.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene**. It outlines essential personal protective equipment (PPE), emergency procedures, and operational plans for safe handling and disposal.

## Quantitative Data Summary

The physical and chemical properties of **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** are expected to be similar to the compounds listed below.

| Property          | Value  | Source Compound                                |
|-------------------|--|--|
| Molecular Formula | C <sub>9</sub> H <sub>8</sub> BrF <sub>3</sub> | 1-(2-Bromoethyl)-3-(trifluoromethyl)benzene    |
| Molecular Weight  | 253.06 g/mol                                   | 1-(2-Bromoethyl)-3-(trifluoromethyl)benzene    |
| Appearance        | Colorless to light yellow clear liquid         | 1-(2-Bromoethyl)-3-(trifluoromethyl)benzene    |
| Boiling Point     | 94 °C / 12 mmHg                                | 1-(2-Bromoethyl)-3-(trifluoromethyl)benzene    |
| Density           | 1.49 g/cm <sup>3</sup>                         | 1-(2-Bromoethyl)-3-(trifluoromethyl)benzene    |
| Flash Point       | 90 °C / 194 °F                                 | 1-(Bromomethyl)-3-(trifluoromethoxy)benzene[1] |

## Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** is anticipated to be a combustible liquid that may cause skin and serious eye irritation, and potentially respiratory irritation.[1][2][3]

| Hazard                  | Recommended PPE   |
|-------------------------|---|
| Eye and Face Protection | Chemical splash goggles and a face shield where splashing is possible.  |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-resistant lab coat, long pants, and closed-toe shoes.                              |
| Respiratory Protection  | Use in a well-ventilated area or a chemical fume hood.[2] If ventilation is insufficient, a NIOSH/MSHA-approved respirator may be necessary.[1] |

## Experimental Protocols: Safe Handling and Disposal

### Pre-Handling Checklist

- **Verify Fume Hood Function:** Ensure the chemical fume hood is operational.
- **Locate Safety Equipment:** Confirm the location and accessibility of the safety shower and eyewash station.
- **Prepare Spill Kit:** Have a spill kit with absorbent materials readily available.
- **Don PPE:** Put on all required personal protective equipment.

### Step-by-Step Handling Procedure

- **Chemical Transport:** When moving the chemical, use a secondary container to prevent spills.
- **Weighing and Transferring:** Conduct all weighing and transferring of the chemical inside a certified chemical fume hood to minimize inhalation of vapors.
- **Performing Reactions:** Use appropriate glassware and equipment to avoid splashing and ensure containment.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.<sup>[2][3]</sup>

### First Aid Measures

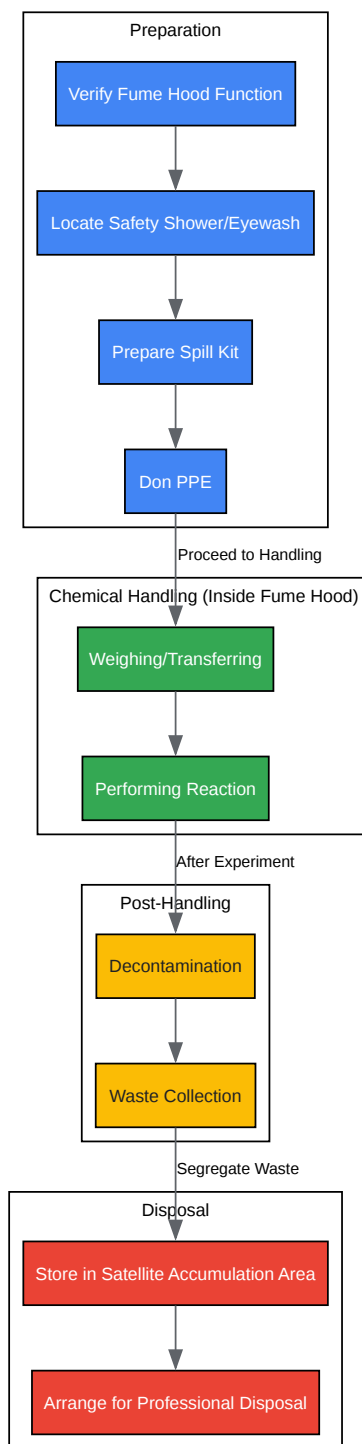
| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.<br><a href="#">[2]</a> <a href="#">[3]</a>   |
| Skin Contact   | Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[2]</a> <a href="#">[3]</a>                   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.<br><a href="#">[2]</a> <a href="#">[3]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>   |

## Disposal Plan

- Waste Segregation: Collect all waste containing **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** in a designated, clearly labeled "Halogenated Organic Waste" container.
- Labeling: Ensure the waste container is labeled with "Hazardous Waste" and the full chemical name.
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental services company, following all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)

## Visualized Workflow for Safe Handling

## Workflow for Safe Handling of 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene



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Caption: Safe handling workflow from preparation to disposal.

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